

# Application Notes and Protocols for Elastatinal Stock Solution Preparation

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Elastatinal*

Cat. No.: *B1671161*

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These application notes provide a comprehensive guide to preparing, storing, and utilizing **Elastatinal** stock solutions for various research applications. **Elastatinal** is a potent, competitive, and irreversible inhibitor of elastase, particularly effective against pancreatic elastase.<sup>[1][2][3]</sup> It is a valuable tool for studying the roles of elastase in physiological and pathological processes.

## Chemical and Physical Properties

A summary of the key quantitative data for **Elastatinal** is presented in the table below for easy reference.

Property	Value
Molecular Weight	512.56 g/mol <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Off-white to light yellow solid powder <a href="#">[1]</a> <a href="#">[4]</a>
Purity	≥85% to >98% (varies by supplier) <a href="#">[3]</a>
Solubility	
Water	Up to 20 mg/mL <a href="#">[4]</a> <a href="#">[5]</a> or 10 mM
DMF	33 mg/mL <a href="#">[1]</a> <a href="#">[3]</a>
DMSO	20 mg/mL <a href="#">[3]</a>
PBS (pH 7.2)	10 mg/mL <a href="#">[3]</a>
Storage (Solid)	Store at -20°C for up to 3 years <a href="#">[1]</a>
Storage (Solution)	Aliquot and store at -80°C for up to 6 months or at -20°C for up to 1 month. Avoid repeated freeze-thaw cycles. <a href="#">[1]</a>

## Experimental Protocols

This section details the protocol for preparing a 10 mM **Elastatinal** stock solution in sterile water. This is a commonly used concentration that can be easily diluted to desired working concentrations for various assays.

Materials:

- **Elastatinal** powder
- Sterile, nuclease-free water
- Microcentrifuge tubes
- Vortex mixer
- Pipettes and sterile filter tips

- Analytical balance

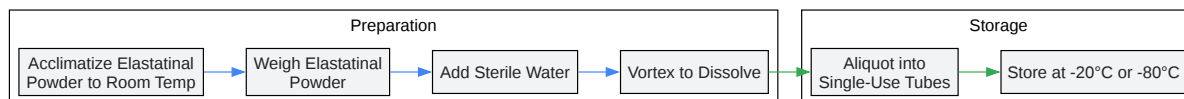
Protocol for Preparing a 10 mM **Elastatinal** Stock Solution:

- Acclimatization: Before opening, allow the vial of **Elastatinal** powder to equilibrate to room temperature for 15-20 minutes. This prevents condensation from forming on the powder.
- Weighing: Carefully weigh out the desired amount of **Elastatinal** powder using an analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.513 mg of **Elastatinal** (Molecular Weight: 512.56 g/mol ).
- Solubilization: Add the appropriate volume of sterile water to the **Elastatinal** powder. For the example above, add 1 mL of sterile water.
- Mixing: Gently vortex the solution until the **Elastatinal** powder is completely dissolved. The solution should be clear and faintly yellow to yellow.[\[4\]](#)[\[5\]](#)
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10 µL or 20 µL) in sterile microcentrifuge tubes.[\[1\]](#)
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)

Note on Alternative Solvents: If a higher concentration is required, Dimethylformamide (DMF) can be used as a solvent, with a solubility of up to 33 mg/mL.[\[1\]](#)[\[3\]](#) However, it is crucial to consider the compatibility of the solvent with the intended downstream application, as organic solvents can be toxic to cells.

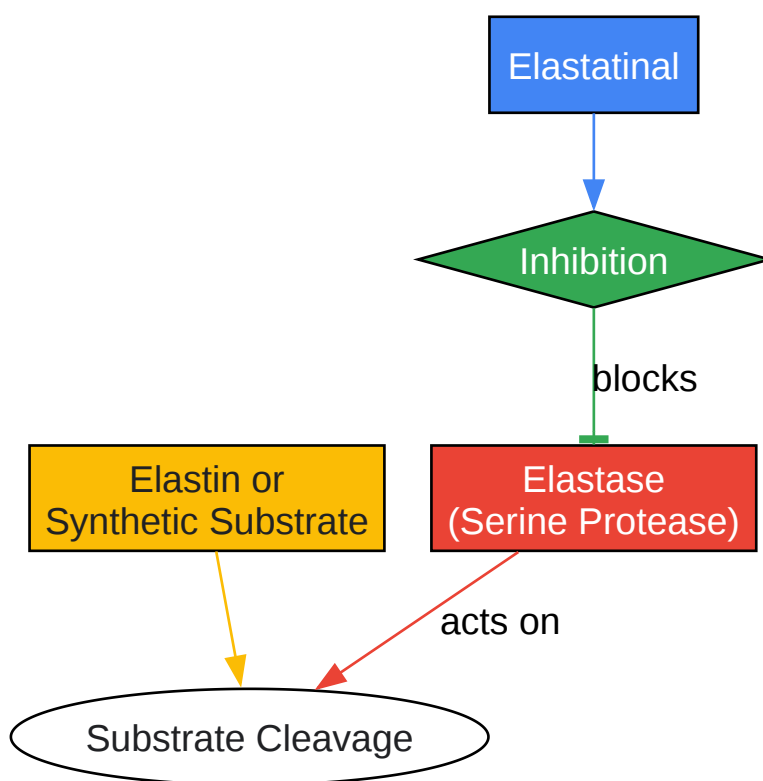
## Experimental Workflow and Signaling Pathway

The following diagrams illustrate the experimental workflow for preparing the **Elastatinal** stock solution and its mechanism of action as an elastase inhibitor.



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Caption: Workflow for preparing **Elastatinal** stock solution.



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